

Application Notes and Protocols: o-Phenanthroline as a Redox Indicator

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *o*-Phenanthroline

Cat. No.: B15578032

[Get Quote](#)

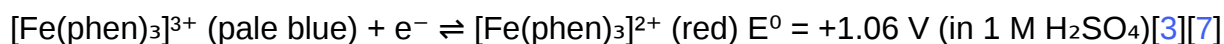
For Researchers, Scientists, and Drug Development Professionals

Introduction

o-Phenanthroline is a heterocyclic organic compound that serves as a versatile bidentate ligand in coordination chemistry.[1][2] Its most prominent application in analytical chemistry is as a redox indicator, primarily through the formation of a stable complex with iron(II) ions, known as ferroin.[3] This intensely colored complex, $[\text{Fe}(\text{phen})_3]^{2+}$, undergoes a sharp and reversible color change upon oxidation, making it an excellent indicator for various redox titrations, particularly in the field of cerimetry.[4][5] These application notes provide detailed protocols for the preparation and use of **o-phenanthroline** as a redox indicator in the quantitative analysis of iron(II) using cerium(IV) sulfate.

Principle of Operation

The utility of **o-phenanthroline** as a redox indicator is based on the reversible oxidation-reduction of its iron(II) complex (ferroin). In its reduced form, $[\text{Fe}(\text{phen})_3]^{2+}$, the complex exhibits a distinct red color.[1][6] During a redox titration, at the equivalence point, the excess oxidizing agent oxidizes the iron center from Fe(II) to Fe(III), forming the $[\text{Fe}(\text{phen})_3]^{3+}$ complex. This oxidized form has a pale blue color.[3][7] The reaction and the corresponding standard electrode potential are as follows:



This high potential and the sharp, reversible color change make ferroin a superior indicator for titrations involving strong oxidizing agents like cerium(IV) salts.[8]

Quantitative Data Summary

The following table summarizes the key quantitative data for the ferroin indicator system.

Property	Value	Reference
Indicator Name	Ferroin (tris(1,10-phenanthroline)iron(II) sulfate)	[3]
Chemical Formula	[Fe(C ₁₂ H ₈ N ₂) ₃]SO ₄	
Appearance (Reduced Form)	Red solution	
Appearance (Oxidized Form)	Pale blue or cyan solution	[3][9]
Transition Potential	+1.06 V vs. SHE (in 1 M H ₂ SO ₄)	[3][10]
Molar Absorptivity (λ _{max})	ε = 1.1 × 10 ⁵ L mol ⁻¹ cm ⁻¹ at 510 nm for [Fe(phen) ₃] ²⁺	[7][11]
Stability	Stable up to 60 °C	[3]

Experimental Protocols

Preparation of 0.025 M Ferroin Indicator Solution

This protocol describes the preparation of a 0.025 M solution of the ferroin indicator.

Materials:

- 1,10-phenanthroline monohydrate (C₁₂H₈N₂·H₂O)
- Ferrous sulfate heptahydrate (FeSO₄·7H₂O)
- Distilled or deionized water
- 100 mL volumetric flask

- Analytical balance
- Beakers and stirring rod

Procedure:

- Accurately weigh 1.485 g of 1,10-phenanthroline monohydrate and 0.695 g of ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$).[\[12\]](#)[\[13\]](#)
- Dissolve the ferrous sulfate in approximately 50 mL of distilled water in a beaker.
- Add the 1,10-phenanthroline monohydrate to the ferrous sulfate solution and stir until completely dissolved. The solution will turn a deep red color.[\[12\]](#)[\[13\]](#)
- Quantitatively transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with small portions of distilled water and add the rinsings to the volumetric flask.
- Dilute the solution to the 100 mL mark with distilled water, cap the flask, and invert several times to ensure homogeneity.[\[13\]](#)
- Store the prepared indicator solution in a dark, airtight bottle.

Titration of Iron(II) with Cerium(IV) Sulfate

This protocol details the determination of the concentration of an iron(II) solution using a standardized cerium(IV) sulfate solution and ferroin indicator.[\[14\]](#)

Materials:

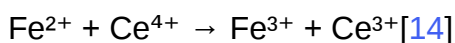
- Standardized 0.1 M Cerium(IV) sulfate solution ($\text{Ce}(\text{SO}_4)_2$)
- Iron(II) solution of unknown concentration
- 1 M Sulfuric acid (H_2SO_4)
- 0.025 M Ferroin indicator solution

- 250 mL conical flasks
- 50 mL burette
- 25 mL pipette
- Distilled or deionized water

Procedure:

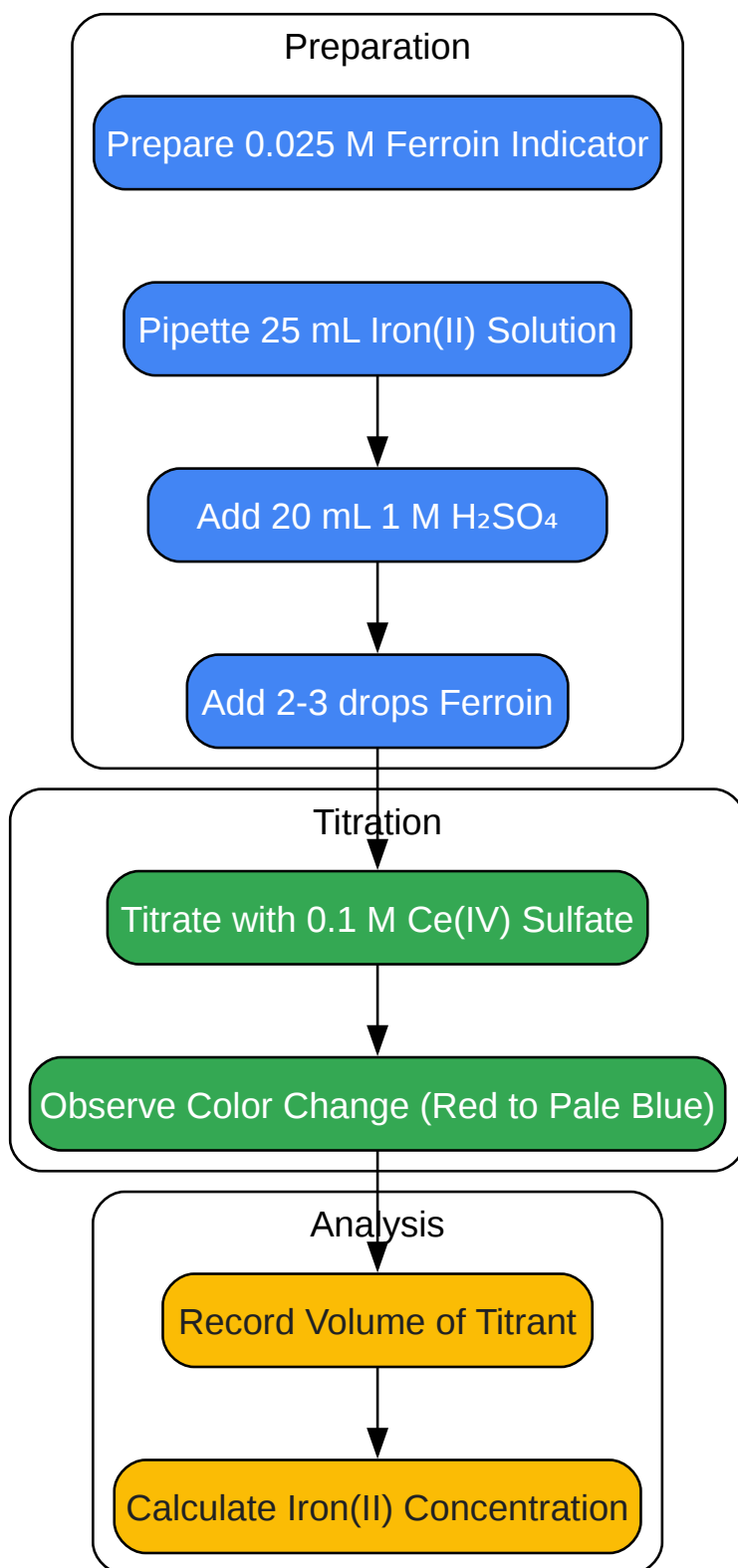
- Pipette 25.00 mL of the iron(II) solution into a 250 mL conical flask.
- Add 20 mL of 1 M sulfuric acid to the flask to ensure an acidic medium.
- Add 2-3 drops of the 0.025 M ferroin indicator solution. The solution should turn red.[14]
- Fill the burette with the standardized 0.1 M cerium(IV) sulfate solution and record the initial volume.
- Titrate the iron(II) solution with the cerium(IV) sulfate solution, swirling the flask continuously.
- As the endpoint is approached, the red color will start to fade. Add the titrant dropwise.
- The endpoint is reached when the color of the solution sharply changes from red to a pale blue or greenish-blue. This color change should persist for at least 30 seconds.
- Record the final volume of the cerium(IV) sulfate solution used.
- Repeat the titration at least two more times to ensure reproducibility.

Calculation: The concentration of the iron(II) solution can be calculated using the following equation, based on the 1:1 stoichiometry of the reaction:



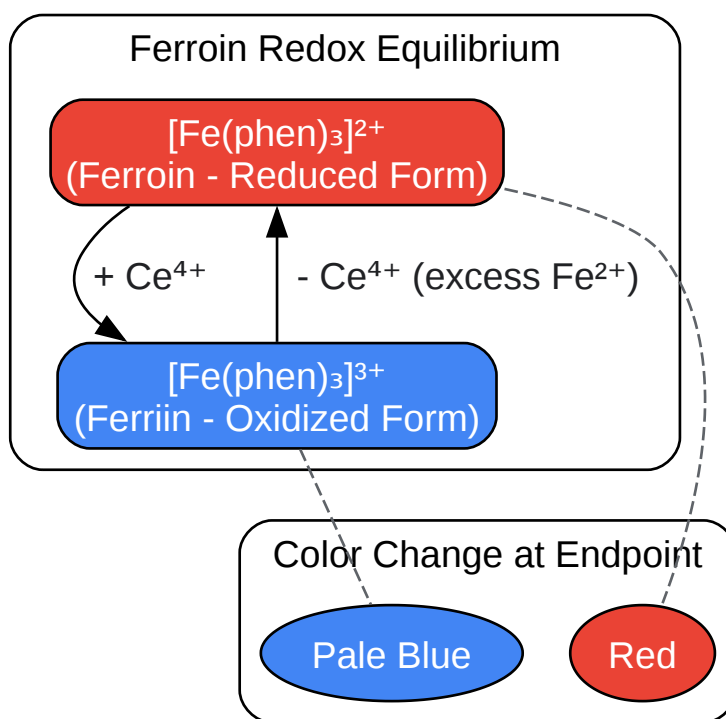
$$\text{Molarity of Fe}^{2+} = (\text{Molarity of Ce}^{4+} \times \text{Volume of Ce}^{4+}) / \text{Volume of Fe}^{2+}$$

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the redox titration of Iron(II).



[Click to download full resolution via product page](#)

Caption: Redox mechanism and color change of the Ferroin indicator.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. soc.chim.it [soc.chim.it]
- 3. Ferroin - Wikipedia [en.wikipedia.org]
- 4. Cerimetry - Wikipedia [en.wikipedia.org]
- 5. info.gfschemicals.com [info.gfschemicals.com]
- 6. ijpsjournal.com [ijpsjournal.com]

- 7. dojindo.com [dojindo.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Redox indicator - Wikipedia [en.wikipedia.org]
- 10. brainly.in [brainly.in]
- 11. dojindo.com [dojindo.com]
- 12. Application of O-Phenanthroline_Chemicalbook [chemicalbook.com]
- 13. Ferroin [chemeurope.com]
- 14. jetir.org [jetir.org]
- To cite this document: BenchChem. [Application Notes and Protocols: o-Phenanthroline as a Redox Indicator]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15578032#using-o-phenanthroline-as-a-redox-indicator-in-titrations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com